

Molecular structure and weight of Chrysin-7-O-beta-D-glucuronide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Chrysin-7-O-beta-D-glucuronide

Cat. No.: B8220709

[Get Quote](#)

Technical Whitepaper: Molecular Characterization and Bioanalytical Profiling of Chrysin-7-O-beta-D-glucuronide

Executive Summary Chrysin-7-O-beta-D-glucuronide (C₂₁H₁₈O₁₀) is the primary Phase II metabolite of the bioactive flavone chrysin (5,7-dihydroxyflavone). While chrysin itself exhibits potent anti-inflammatory, antioxidant, and potential antineoplastic activities in vitro, its clinical translation is severely hampered by extensive first-pass metabolism. Upon oral administration, chrysin is rapidly conjugated by UDP-glucuronosyltransferases (UGTs)—specifically UGT1A1—in the intestine and liver to form Chrysin-7-O-beta-D-glucuronide. This metabolite is hydrophilic, pharmacologically distinct, and rapidly excreted, serving as the primary biomarker for chrysin exposure. This guide provides a definitive technical analysis of its molecular structure, biosynthetic pathways, and validated protocols for its synthesis and quantification.

Part 1: Molecular Architecture & Physicochemical Properties

The structural integrity of Chrysin-7-O-beta-D-glucuronide hinges on the glycosidic linkage between the flavone aglycone and the glucuronic acid moiety. Unlike the parent compound, the

metabolite possesses a carboxylic acid group, significantly altering its solubility and pharmacokinetics.

Structural Specifications

- IUPAC Name: (2S,3S,4S,5R,6S)-3,4,5-trihydroxy-6-[(5-hydroxy-4-oxo-2-phenylchromen-7-yl)oxy]oxane-2-carboxylic acid[1]
- Common Name: Chrysin-7-glucuronide; Chrysin 7-O- β -D-glucopyranuronoside[1]
- CAS Registry Number: 35775-49-6[1]
- Molecular Formula: C₂₁H₁₈O₁₀
- Molecular Weight: 430.36 g/mol
- Aglycone: Chrysin (MW 254.24)
- Conjugate Moiety: Glucuronic Acid (linked via β -1,7-glycosidic bond)

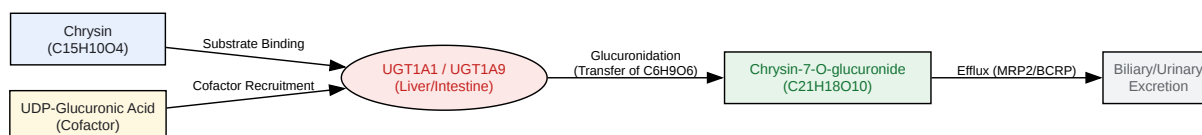
Physicochemical Constants

Property	Value	Notes
Exact Mass	430.0899	Monoisotopic mass for MS calibration
Solubility	High in DMSO, MeOH/Water; Low in pure non-polar solvents	Significantly more polar than chrysin
pKa (COOH)	~3.5 - 4.0	Ionized at physiological pH (7. [2]4)
pKa (5-OH)	~11.0	The 5-OH is hydrogen-bonded to the 4-keto group
UV Maxima	268 nm, 313 nm	Characteristic of flavone backbone

Part 2: Biosynthesis & Metabolic Pathway

The formation of Chrysin-7-O-glucuronide is a detoxification mechanism catalyzed by the UGT superfamily. The reaction involves the transfer of glucuronic acid from UDP-glucuronic acid (UDP-GA) to the 7-hydroxyl group of chrysin. This regioselectivity is driven by the high reactivity of the 7-OH compared to the hydrogen-bonded 5-OH.

Primary Enzyme: UGT1A1 (Major), UGT1A9, UGT1A6 (Minor). Location: Enterocytes (Intestine) and Hepatocytes (Liver).



[Click to download full resolution via product page](#)

Figure 1: Biotransformation pathway of Chrysin to its 7-O-glucuronide conjugate via UDP-glucuronosyltransferases.

Part 3: Analytical Characterization

Accurate identification requires distinguishing the 7-O-glucuronide from the parent chrysin and potential 5-O-glucuronide isomers (rare).

Nuclear Magnetic Resonance (NMR) Profile

The 7-O-substitution causes a deshielding effect on the H-6 and H-8 protons of the A-ring compared to the parent chrysin.

Solvent: DMSO-d₆ (Standard for flavonoids)

Position	Proton (¹ H) δ (ppm)	Multiplicity	Coupling (J)	Assignment Logic
Gluc-1"	5.10 - 5.30	Doublet (d)	7.5 Hz	Anomeric proton (β -linkage)
A-Ring H-6	6.45 - 6.55	Doublet (d)	2.0 Hz	Shifted downfield vs parent
A-Ring H-8	6.80 - 6.95	Doublet (d)	2.0 Hz	Shifted downfield vs parent
A-Ring 5-OH	12.80	Singlet (s)	-	Chellated OH (remains free)
C-Ring H-3	6.90 - 7.00	Singlet (s)	-	Characteristic flavone singlet
B-Ring H-2',6'	8.00 - 8.10	Multiplet (m)	-	Phenyl ring protons
B-Ring H-3',4',5'	7.50 - 7.65	Multiplet (m)	-	Phenyl ring protons

| Gluc-COOH | ~12-13 (Broad) | - | - | Carboxylic acid (often invisible) |

Mass Spectrometry (LC-MS/MS)

Negative ion mode (ESI-) is preferred due to the carboxylic acid moiety on the glucuronide, providing higher sensitivity than positive mode.

- Ionization Source: Electrospray Ionization (ESI)
- Polarity: Negative (-)
- Precursor Ion:m/z 429.1 [M-H]⁻
- Product Ions (MRM):
 - Quantifier:253.0 (Loss of glucuronic acid moiety, -176 Da).

- Qualifier:143.0 (Retro-Diels-Alder fragmentation of the A-ring).

Part 4: Experimental Protocols

Protocol A: Enzymatic Synthesis (Microsomal Incubation)

Purpose: To generate authentic Chrysin-7-glucuronide standard for analysis when commercial stock is unavailable.

Reagents:

- Chrysin (100 μ M final conc.)
- Liver Microsomes (Human or Rat, 0.5 mg protein/mL)
- UDP-Glucuronic Acid (UDP-GA, 2 mM)
- Magnesium Chloride (MgCl_2 , 5 mM)
- Alamethicin (25 μ g/mL, pore-forming agent)
- Tris-HCl Buffer (50 mM, pH 7.4)

Workflow:

- Activation: Pre-incubate microsomes with Alamethicin on ice for 15 mins to permeabilize the membrane.
- Mixture: Combine Buffer, MgCl_2 , Activated Microsomes, and Chrysin in a reaction tube. Pre-warm to 37°C for 5 mins.
- Initiation: Add UDP-GA to start the reaction.
- Incubation: Shake at 37°C for 60 minutes.
- Termination: Add ice-cold Acetonitrile (ACN) containing 1% Formic Acid (1:1 v/v ratio).

- Purification: Centrifuge at 15,000 x g for 10 mins. Collect supernatant. Evaporate ACN and reconstitute in water for HPLC purification.

Protocol B: LC-MS/MS Quantification in Plasma

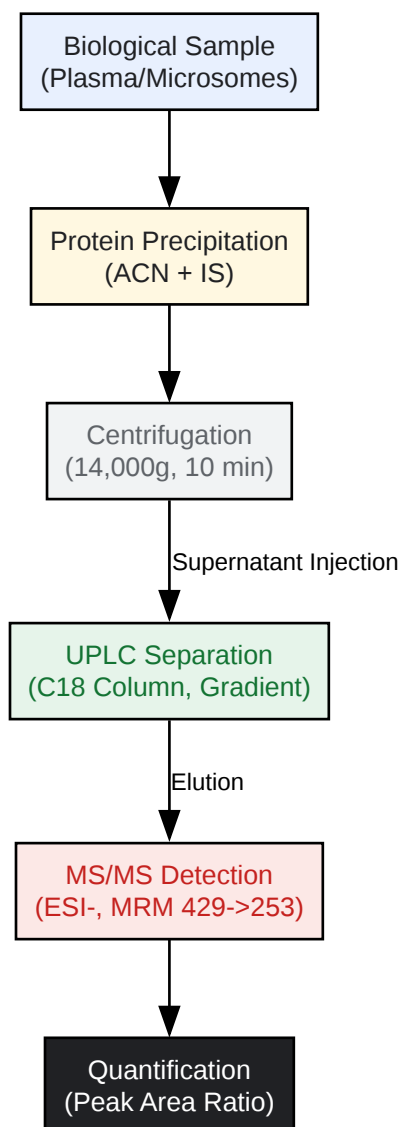
Purpose: Validated method for pharmacokinetic profiling.

Sample Preparation (Protein Precipitation):

- Aliquot 50 μ L plasma sample.
- Add 150 μ L ACN containing Internal Standard (e.g., Apigenin-7-glucoside or Chrysin-d2).
- Vortex vigorously (1 min) and centrifuge (10 min, 14,000 rpm, 4°C).
- Inject 5 μ L of supernatant.

Chromatographic Conditions:

- Column: C18 Reverse Phase (e.g., Waters BEH C18, 2.1 x 50 mm, 1.7 μ m).
- Mobile Phase A: 0.1% Formic Acid in Water.[\[3\]](#)
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B (0-0.5 min) → 95% B (3.0 min) → 5% B (3.1 min) → Stop (4.0 min).
- Flow Rate: 0.4 mL/min.



[Click to download full resolution via product page](#)

Figure 2: Step-by-step bioanalytical workflow for the extraction and quantification of Chrysin-7-glucuronide.

References

- PubChem. (n.d.). Chrysin 7-glucuronide (Compound Summary). National Library of Medicine. Retrieved from [\[Link\]](#)
- Walle, T., et al. (2001). Chrysin absorption and metabolism in healthy human volunteers. British Journal of Clinical Pharmacology. (Demonstrates rapid glucuronidation as the cause of low bioavailability).

- Galijatovic, A., et al. (2000). High affinity of the dietary flavonoid chrysin for the human hepatic UDP-glucuronosyltransferase UGT1A1. *Bioorganic & Medicinal Chemistry*. (Identifies UGT1A1 as the primary enzyme).
- Zhang, L., et al. (2015). Determination of pharmacokinetics of chrysin and its conjugates in wild-type FVB and Bcrp1 knockout mice using a validated LC-MS/MS method. *Journal of Pharmaceutical and Biomedical Analysis*. (Provides the basis for the LC-MS/MS protocol).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Chrysin-7-O-glucuronide | C₂₁H₁₈O₁₀ | CID 14135335 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. NMR Chemical Shifts of Common Flavonoids - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. Simultaneous Determination of Chrysin and Tectochrysin from *Alpinia oxyphylla* Fruits by UPLC-MS/MS and Its Application to a Comparative Pharmacokinetic Study in Normal and Dementia Rats - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [Molecular structure and weight of Chrysin-7-O-beta-D-glucuronide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8220709/docs#molecular-structure-and-weight-of-chrysin-7-o-beta-d-glucuronide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)